

# Solubility of C.I. Direct Blue 80 in aqueous and organic solvents

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## Compound of Interest

Compound Name: C.I. Direct Blue 80

Cat. No.: B082002

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## A Technical Guide to the Solubility of C.I. Direct Blue 80

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **C.I. Direct Blue 80** (CAS No. 12222-00-3), a double azo, metal complex dye. The document compiles available quantitative data, outlines a general experimental protocol for solubility determination, and presents a visual workflow for this procedure. It is crucial to distinguish **C.I. Direct Blue 80** from C.I. Acid Blue 80 (CAS No. 4474-24-2), as they are distinct chemical compounds with different properties, and literature can sometimes be ambiguous.

## Quantitative Solubility Data

The solubility of a dye is a critical parameter influencing its application, formulation, and environmental fate. **C.I. Direct Blue 80** is characterized by its high affinity for aqueous media.

Table 1: Quantitative Solubility of **C.I. Direct Blue 80**

Solvent System	Temperature	Solubility
Water	20°C	26.12 g/L[1][2]
Organic Solvents	-	Data not available

Note: While qualitative descriptions indicate **C.I. Direct Blue 80** has very good water solubility, precise quantitative data in various organic solvents is not readily available in the reviewed literature.[3] Researchers should experimentally determine solubility in specific organic solvents as required for their applications.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye like **C.I. Direct Blue 80** in a given solvent. This method is based on the principle of creating a saturated solution and subsequently measuring the concentration of the dissolved solute.

Objective: To determine the saturation solubility of **C.I. Direct Blue 80** in a specified solvent at a constant temperature.

Materials:

- **C.I. Direct Blue 80** powder
- Solvent of interest (e.g., deionized water, ethanol, DMSO)
- Volumetric flasks
- Thermostatic shaker or water bath
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis Spectrophotometer
- Analytical balance
- Pipettes

Methodology:

- Preparation of Calibration Curve:

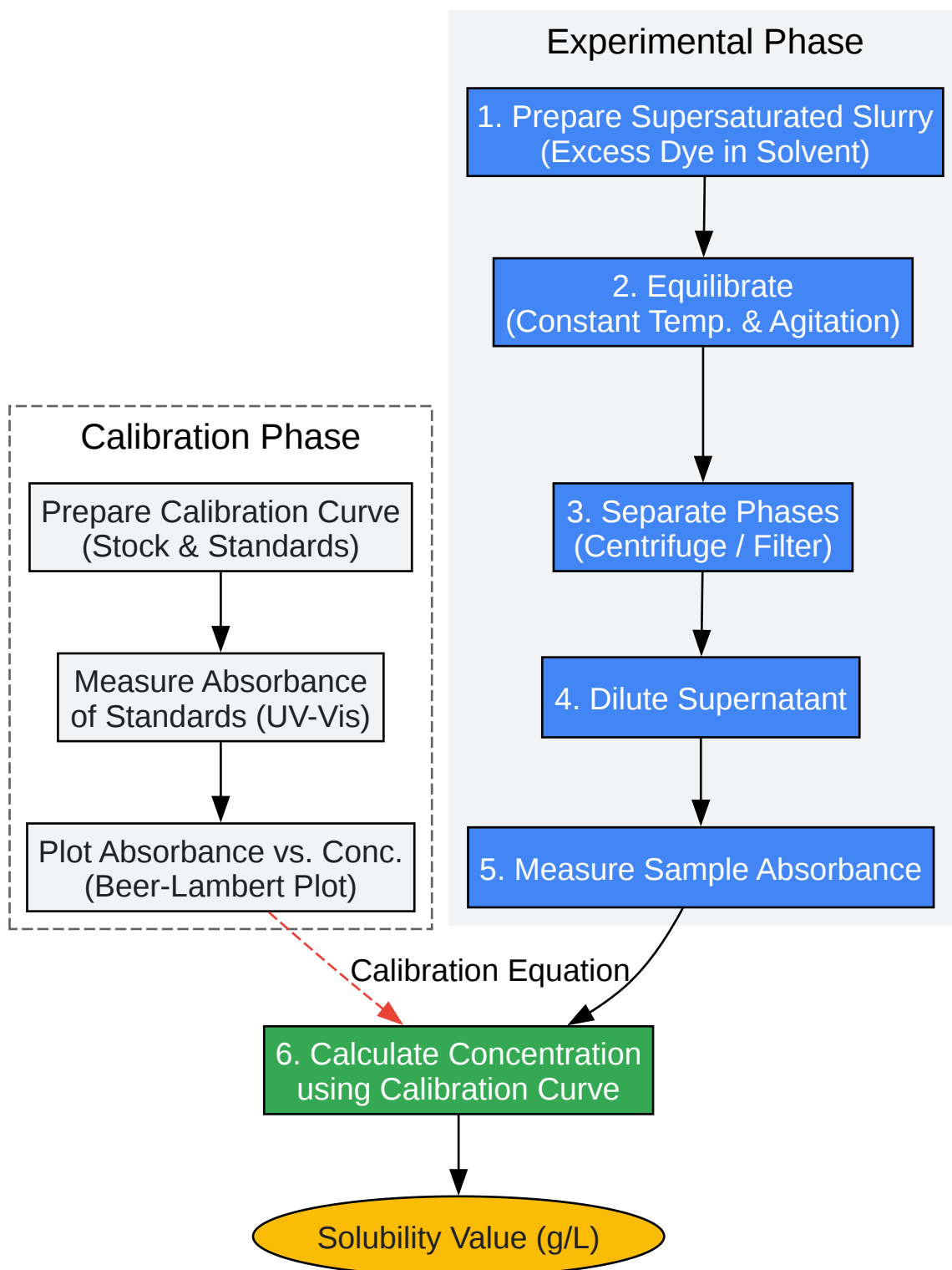
- Prepare a stock solution of **C.I. Direct Blue 80** of a known concentration (e.g., 1 g/L) in the chosen solvent.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **C.I. Direct Blue 80** using the UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve, which should conform to the Beer-Lambert law.
- Preparation of Saturated Solution:
  - Add an excess amount of **C.I. Direct Blue 80** powder to a known volume of the solvent in a sealed container (e.g., a centrifuge tube or flask). The presence of undissolved solid is essential to ensure saturation.
  - Place the container in a thermostatic shaker or water bath set to the desired experimental temperature (e.g., 20°C).
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure the solution is fully saturated. Continuous agitation is required.
- Separation of Undissolved Solute:
  - After equilibration, remove the container from the shaker.
  - To separate the undissolved dye from the saturated solution, either centrifuge the sample at high speed or filter the solution using a chemically inert syringe filter (e.g., PTFE or nylon) that does not adsorb the dye. This step must be performed quickly to minimize temperature fluctuations.
- Concentration Measurement:
  - Carefully take an aliquot of the clear supernatant (the saturated solution).

- Dilute the aliquot with a known volume of the solvent to bring its absorbance within the linear range of the previously established calibration curve.
- Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$  using the UV-Vis spectrophotometer.
- Calculation of Solubility:
  - Using the equation from the calibration curve, determine the concentration of the diluted sample.
  - Calculate the concentration of the original, undiluted saturated solution by multiplying the result by the dilution factor. This value represents the solubility of **C.I. Direct Blue 80** in the solvent at the specified temperature.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining dye solubility.

## Workflow for Dye Solubility Determination

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Caption: Workflow for the experimental determination of dye solubility.

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## References

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- To cite this document: BenchChem. [Solubility of C.I. Direct Blue 80 in aqueous and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082002#solubility-of-c-i-direct-blue-80-in-aqueous-and-organic-solvents]

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